

# 1-Bromo-3-methoxypropanol molecular weight and formula

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Compound of Interest

Compound Name: 1-Bromo-3-methoxypropanol

Cat. No.: B15342849

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## Technical Guide: 1-Bromo-3-methoxypropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of 1-Bromo-3-methoxypropane. The information is presented to support its application in research, particularly in the context of organic synthesis and drug development.

#### **Core Chemical Data**

1-Bromo-3-methoxypropane is a bifunctional organic compound containing both a bromo and a methoxy group. Its key quantitative data are summarized in the table below for ease of reference and comparison.



Property	Value	Source(s)
Molecular Formula	C4H9BrO	[1][2]
Molecular Weight	153.02 g/mol	[1][2]
CAS Number	36865-41-5	[1][3]
Density	1.36 g/cm <sup>3</sup>	[1]
Boiling Point	121 °C at 1013 hPa	[1]
Flash Point	43 °C	[1]
Vapor Pressure	6.6 hPa at 20 °C	[1]
рН	6-7 (in H <sub>2</sub> O)	[1]

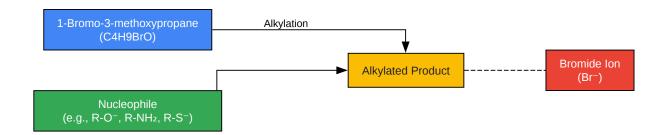
### Synthetic Utility: Role as an Alkylating Agent

1-Bromo-3-methoxypropane is primarily utilized in organic synthesis as an alkylating agent. The presence of a bromine atom, a good leaving group, facilitates nucleophilic substitution reactions. This allows for the introduction of the 3-methoxypropyl group onto various nucleophiles such as alcohols, amines, and thiols. A common application is in the Williamson ether synthesis.

No specific biological signaling pathways have been identified for 1-Bromo-3-methoxypropane itself, as its primary role in a drug development context would be as a building block or intermediate in the synthesis of more complex, biologically active molecules.

Below is a generalized workflow illustrating the role of 1-Bromo-3-methoxypropane as an alkylating agent in a nucleophilic substitution reaction.





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Caption: General Alkylation Workflow.

### **Experimental Protocols**

Detailed experimental protocols for reactions involving 1-Bromo-3-methoxypropane will be highly specific to the desired product and the nature of the nucleophile. However, a general procedure for a nucleophilic substitution reaction would involve the following steps:

- Dissolution: The chosen nucleophile is dissolved in a suitable aprotic polar solvent (e.g., DMF, DMSO, or acetone).
- Deprotonation (if necessary): If the nucleophile is a neutral species (e.g., an alcohol or a thiol), a non-nucleophilic base (e.g., sodium hydride) is added to generate the corresponding alkoxide or thiolate. This step is typically performed under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions with atmospheric moisture.
- Addition of Alkylating Agent: 1-Bromo-3-methoxypropane is added to the solution, often dropwise, to control the reaction rate and temperature.
- Reaction Monitoring: The progress of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC), until the starting material is consumed.
- Work-up: Upon completion, the reaction mixture is typically quenched with water or an aqueous salt solution. The product is then extracted into an organic solvent.



 Purification: The crude product is purified using standard laboratory techniques such as distillation or column chromatography to yield the final, pure alkylated product.

Note: The user's original query mentioned "**1-Bromo-3-methoxypropanol**". This is likely a typographical error, as the widely documented compound is **1-Bromo-3-methoxypropane**. All data presented here pertains to the latter.

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#### References

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